

Application Notes and Protocols: Binospirone as a Tool to Study Serotonin Neurotransmission

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Compound of Interest

Compound Name: *Binospirone*

Cat. No.: *B021904*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Binospirone (MDL 73005EF) is a potent and selective ligand for the serotonin 1A (5-HT1A) receptor, belonging to the azapirone class of compounds.^[1] Its distinct pharmacological profile makes it a valuable research tool for investigating the role of the 5-HT1A receptor in various physiological and pathological processes. **Binospirone** acts as a partial agonist at presynaptic 5-HT1A autoreceptors and an antagonist at postsynaptic 5-HT1A receptors.^[1] This dual activity allows for the nuanced dissection of serotonergic signaling pathways. These application notes provide a summary of **binospirone**'s pharmacological properties and detailed protocols for its use in key *in vitro* and *in vivo* experimental paradigms.

Data Presentation

The following tables summarize the quantitative pharmacological data for **binospirone**.

Table 1: **Binospirone** Binding Affinity for the 5-HT1A Receptor

Compound	Parameter	Value	RadioLigand	Tissue/System	Reference
Binospirone (MDL 73005EF)	pIC50	8.6	[3H]8-OH-DPAT	5-HT1A Recognition Site	[2]
Binospirone (MDL 73005EF)	IC50 (nM)	~2.5	[3H]8-OH-DPAT	5-HT1A Recognition Site	[2]

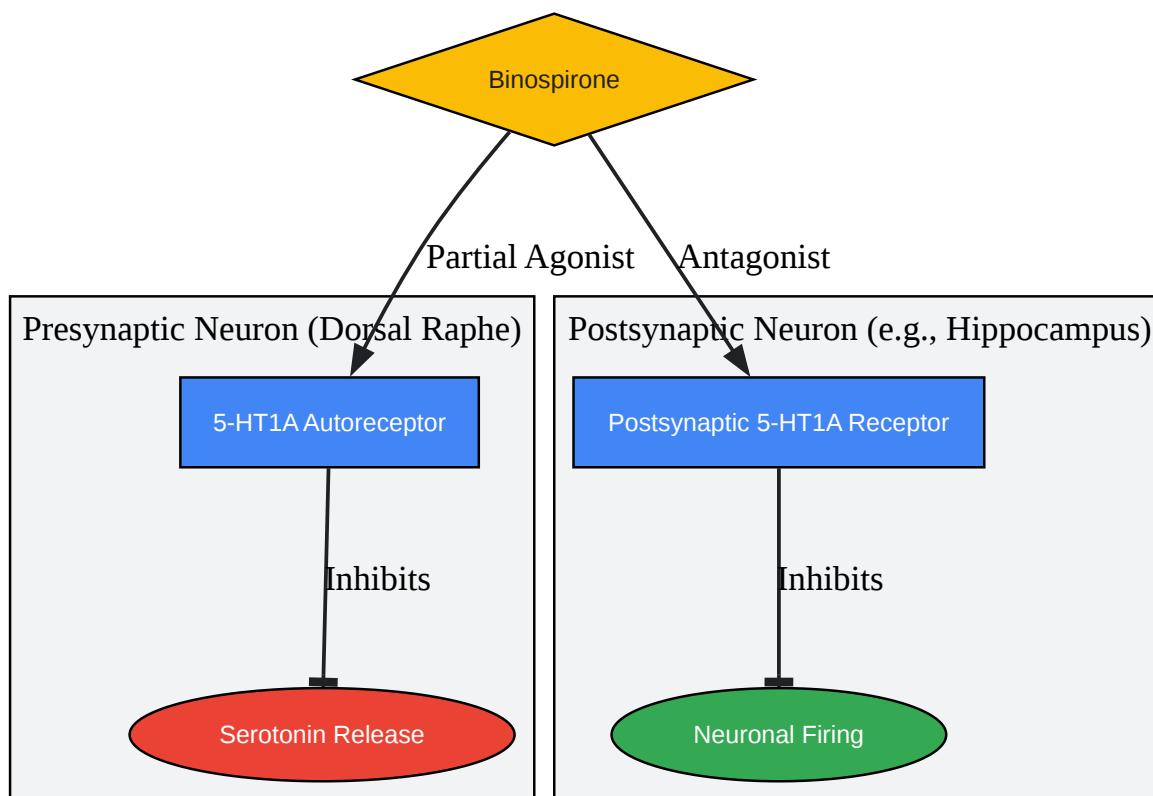
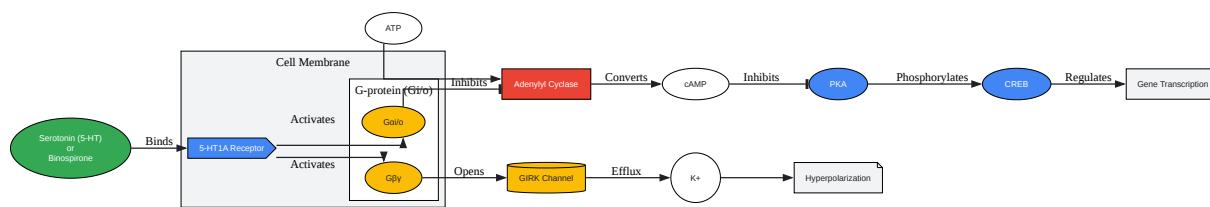
Note: The IC50 value was calculated from the pIC50 value (10-8.6 M).

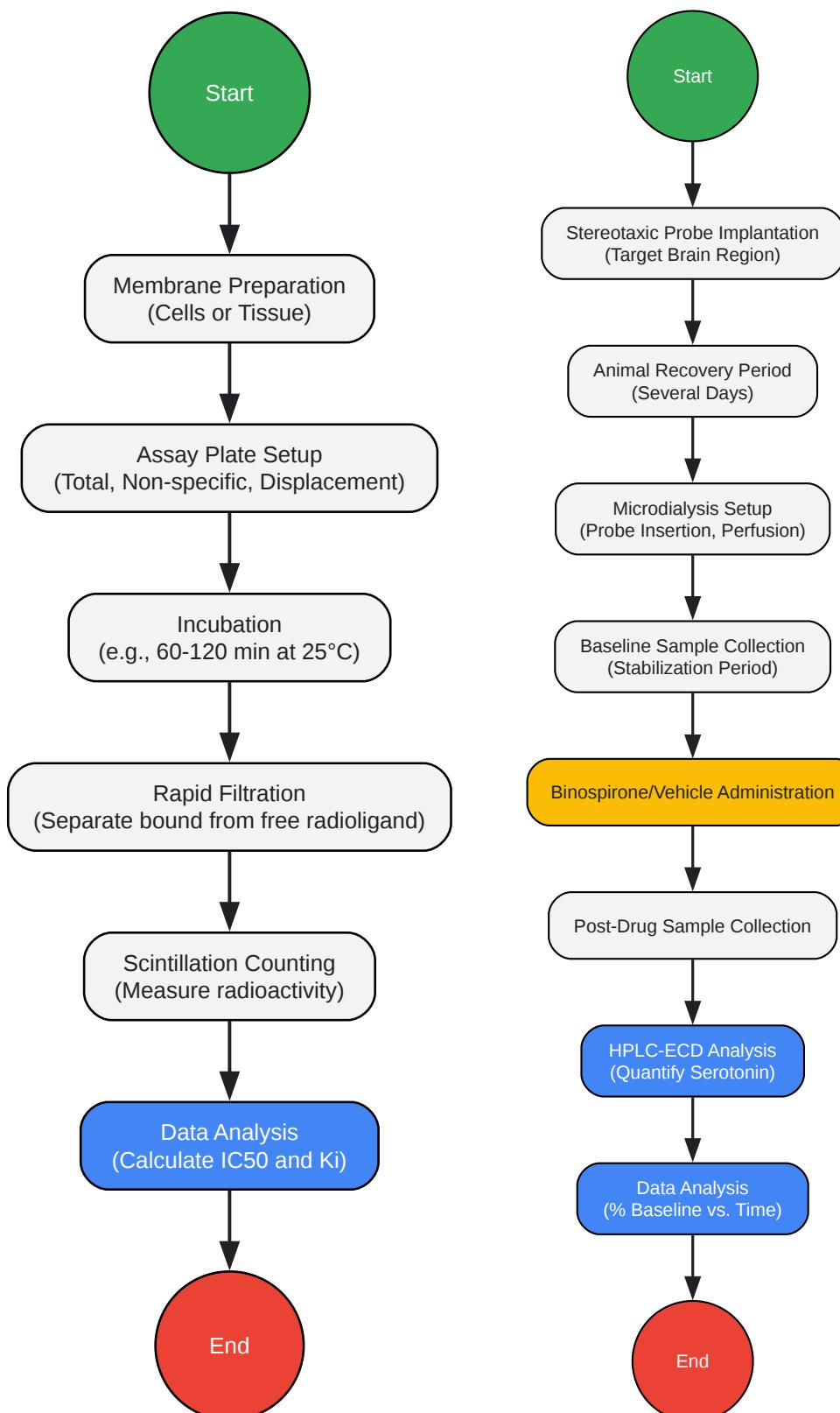
Table 2: **Binospirone** Functional Activity at the 5-HT1A Receptor

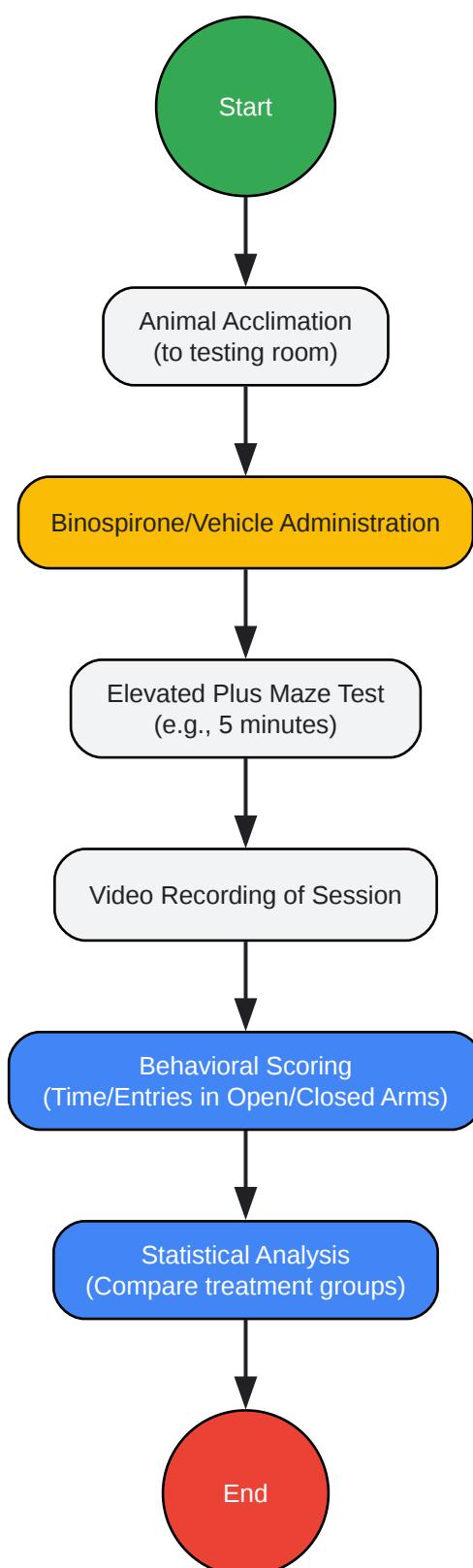
Compound	Parameter	Value	Assay Type	System	Reference
Binospirone (MDL 73005EF)	pEC50	9.3 ± 0.2	[35S]GTPyS Binding	Cloned human 5-HT1A Receptor	[2]
Binospirone (MDL 73005EF)	EC50 (nM)	~0.5	[35S]GTPyS Binding	Cloned human 5-HT1A Receptor	
Binospirone (MDL 73005EF)	Intrinsic Activity	Full Agonist	[35S]GTPyS Binding	Cloned human 5-HT1A Receptor	
Binospirone (MDL 73005EF)	Intrinsic Activity	Partial Agonist	Adenylate Cyclase Inhibition	Rat Hippocampal Membranes	

Signaling Pathways and Logical Relationships

The following diagrams illustrate the canonical 5-HT1A receptor signaling pathway and the proposed dual mechanism of action for **binospirone**.







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References

- 1. Binospirone - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
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